

A Technical Guide to 16-Bromohexadecanoic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 16-Bromohexadecanoic acid

Cat. No.: B1268533

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **16-Bromohexadecanoic acid**, a halogenated fatty acid of significant interest in chemical synthesis and biomedical research. This document details its physicochemical properties, provides a comprehensive experimental protocol for its synthesis, and discusses its application as a precursor in the biosynthesis of complex lipids.

Physicochemical Properties of 16-Bromohexadecanoic Acid

16-Bromohexadecanoic acid is a solid at room temperature with the chemical formula $C_{16}H_{31}BrO_2$. Its molecular weight is 335.32 g/mol .[\[1\]](#)[\[2\]](#) The key physical properties are summarized in the table below.

Property	Value	Source
Melting Point	67-73 °C	[2] [3] [4]
Boiling Point	214-217 °C at 1 mmHg	[1] [3] [4]
IUPAC Name	16-bromohexadecanoic acid	
Synonyms	16-Bromopalmitic acid	[1] [2]
CAS Number	2536-35-8	[1]

Experimental Protocols

Synthesis of 16-Bromohexadecanoic Acid

A detailed method for the synthesis of **16-bromohexadecanoic acid** from 16-hydroxyhexadecanoic acid has been reported.[\[3\]](#)

Materials:

- 16-hydroxyhexadecanoic acid (177 g, 0.63 mol)[\[3\]](#)
- 30% Hydrogen bromide in acetic acid (1000 mL, 5 mol)[\[3\]](#)
- Concentrated sulfuric acid (310 mL)[\[3\]](#)
- Ice water
- 2 L three-necked round-bottomed flask
- Mechanical stirrer
- Reflux condenser
- Nitrogen inlet
- Trapping devices (sodium hydroxide particles, 25% aqueous sodium hydroxide, saturated sodium carbonate solution)

Procedure:

- A 2 L three-necked round-bottomed flask is equipped with a mechanical stirrer, a reflux condenser, and a nitrogen inlet.
- 177 g (0.63 mol) of 16-hydroxyhexadecanoic acid is added to the flask.[\[3\]](#)
- Subsequently, 1000 mL of 30% hydrogen bromide in acetic acid solution and 310 mL of concentrated sulfuric acid are added.[\[3\]](#)

- The reaction system is connected to a series of trapping devices containing sodium hydroxide particles, 25% aqueous sodium hydroxide solution, and saturated sodium carbonate solution to neutralize evolved gases.[3]
- The reaction mixture is stirred at room temperature overnight.[3]
- Following overnight stirring, the mixture is heated to reflux for 6 hours.[3]
- Upon completion, the reaction mixture is cooled and then poured into ice water, leading to the precipitation of the solid product.[3]
- The precipitate is collected by vacuum filtration.
- The collected solid is dried under high vacuum to yield 196 g of **16-bromohexadecanoic acid** (88% yield).[3]
- The purity of the product is greater than 95%, with a melting point of 67-69 °C.[3]

Determination of Melting and Boiling Points

Standard laboratory techniques are employed for the determination of the melting and boiling points of organic compounds like **16-Bromohexadecanoic acid**.

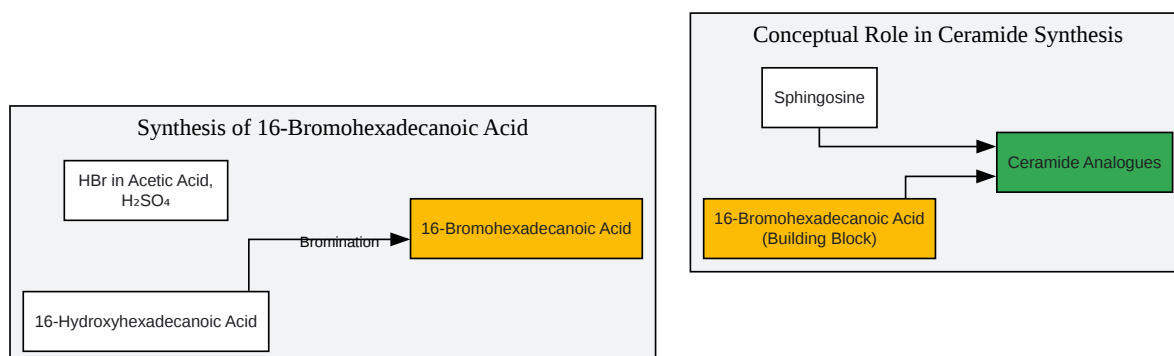
Melting Point Determination: The melting point is determined as a melting range, which is the temperature from the first appearance of liquid to the complete liquefaction of the solid. A capillary tube is packed with a small amount of the crystalline solid and placed in a melting point apparatus. The temperature is gradually increased, and the range at which the solid melts is recorded. For high-purity compounds, this range is typically narrow.

Boiling Point Determination: Due to its high boiling point, the boiling point of **16-Bromohexadecanoic acid** is determined under reduced pressure (vacuum) to prevent decomposition. The micro-boiling point method is suitable for this purpose. A small amount of the liquid is placed in a test tube with an inverted capillary tube. The setup is heated in an oil bath, and the temperature at which a steady stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary, is recorded as the boiling point at that pressure.

Role in Ceramide Synthesis

16-Bromohexadecanoic acid serves as a crucial starting material for the synthesis of various lipid molecules, including ceramides.^[5] Ceramides are a class of sphingolipids that are integral components of cell membranes and play significant roles in cellular signaling pathways, including proliferation, differentiation, and apoptosis. The de novo synthesis of ceramides begins with the condensation of serine and a fatty acyl-CoA, typically palmitoyl-CoA. **16-Bromohexadecanoic acid** can be chemically modified and incorporated into synthetic schemes to produce ceramide analogs for research purposes.

Below is a diagram illustrating the synthesis of **16-Bromohexadecanoic acid** and its conceptual link as a building block for ceramide synthesis.



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Caption: Synthesis of **16-Bromohexadecanoic acid** and its use as a precursor for ceramide analogues.

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